Structural Determination and Solid-State Analysis of Racemic Norgestrel: A Crystallographic Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(+/-)-13-Ethyl-17-hydroxygon-4-en-3-one*
Cat. No.:	*B1257529*

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Executive Summary

This technical guide details the crystal structure analysis of racemic norgestrel (dl-norgestrel), a synthetic progestogen used in contraceptive formulations.[1][2] Unlike the majority of chiral pharmaceuticals which form racemic compounds (heterochiral co-crystals) in centrosymmetric space groups (e.g., $P2_1/c$), norgestrel exhibits a rare and scientifically significant behavior: it crystallizes as a conglomerate.[2]

This means that dl-norgestrel does not form a single crystal lattice containing both enantiomers.[2] Instead, it spontaneously resolves into a mechanical mixture of discrete d-norgestrel and l-norgestrel (Levonorgestrel) crystals.[2] Consequently, the unit cell parameters and space group of the "racemic" bulk material are identical to those of the pure biologically active enantiomer, Levonorgestrel.

This guide provides the specific crystallographic parameters, hydrogen bonding networks, and experimental protocols required to characterize this material, emphasizing the differentiation between the conglomerate mixture and potential polymorphic forms.

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Chemical Context & Stereochemistry

Norgestrel (13-ethyl-17-hydroxy-18,19-dinor-17

-pregn-4-en-20-yn-3-one) possesses six chiral centers. The total synthesis produces a racemate (dl-norgestrel).[2]

- Levonorgestrel ((-)-norgestrel): The biologically active enantiomer.[2][3]
- Dextronorgestrel ((+)-norgestrel): The inactive enantiomer.[2]

In the solid state, the distinction between a Racemic Compound and a Conglomerate is critical for bioavailability and purification.

Feature	Racemic Compound (Most Common)	Conglomerate (Norgestrel Case)
Lattice Composition	1:1 ratio of d and l in the same unit cell.[2]	Discrete crystals of pure d and pure l.[2]
Space Group	Usually Centrosymmetric (e.g., $P2_1/c$, Pbca).[2]	Non-centrosymmetric / Chiral (e.g., $P2_12_12_1$).[2]
PXRD Pattern	Distinct from pure enantiomer.[2][3][4]	Identical to pure enantiomer.[2]
Melting Point	Distinct (usually higher than eutectic).[2]	Lower than pure enantiomer (Eutectic).[2]

Crystallogenesis Protocol

To obtain diffraction-quality crystals of norgestrel, controlled evaporation is the preferred method.[2] The conglomerate nature allows for potential preferential crystallization (resolution by entrainment), but for analytical purposes, we aim to grow high-quality single crystals.[2]

Experimental Workflow

- Solvent Selection: Norgestrel has low solubility in water but crystallizes well from polar organic solvents.[2]

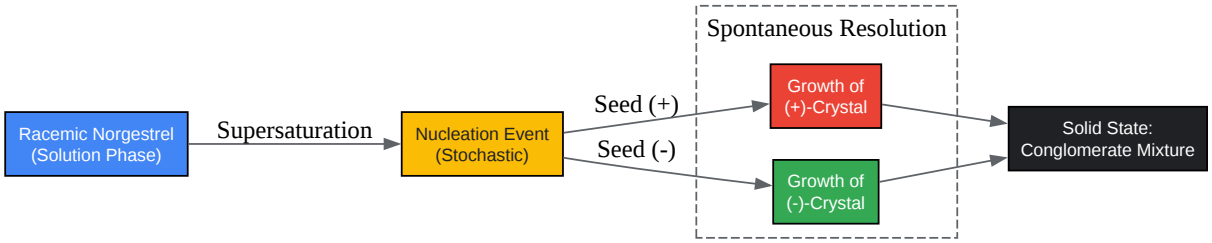
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- Primary Solvent: Methanol or Ethanol (96%).[2]
- Anti-solvent:[2] Water (for crash precipitation) or n-Heptane (for slow diffusion).[2]

- Dissolution: Dissolve 10 mg of dl-norgestrel in 2 mL of warm methanol (

). Ensure complete dissolution.
- Crystal Growth: Allow the solution to cool slowly to room temperature in a vibration-free environment. Cover with Parafilm punctured with a single needle hole to control evaporation rate.[2]
- Harvesting: Crystals typically appear as prisms or plates within 48–72 hours.[2]

Visualization of Crystallization Logic



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Figure 1: The conglomerate crystallization pathway where enantiomers segregate into distinct homochiral lattices.[2]

Structural Elucidation (SCXRD)[2]

Because dl-norgestrel is a conglomerate, single-crystal X-ray diffraction (SCXRD) performed on a randomly selected crystal from the batch will reveal the structure of either the pure d-form or the pure l-form.[2] They are isostructural (possessing identical lattice parameters) but are mirror images.[2]

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The following data is based on the authoritative structural determination by DeAngelis et al. (1975).

Crystal Data Table

Parameter	Value
Crystal System	Orthorhombic
Space Group	(No.[2] 19)
Unit Cell a	Å
Unit Cell b	Å
Unit Cell c	Å
Volume (V)	Å
Z (Molecules/Cell)	4
Calculated Density ( )	g/cm

Molecular Packing & Hydrogen Bonding

The stability of the norgestrel lattice is governed by a specific hydrogen-bonding motif common to many steroids.

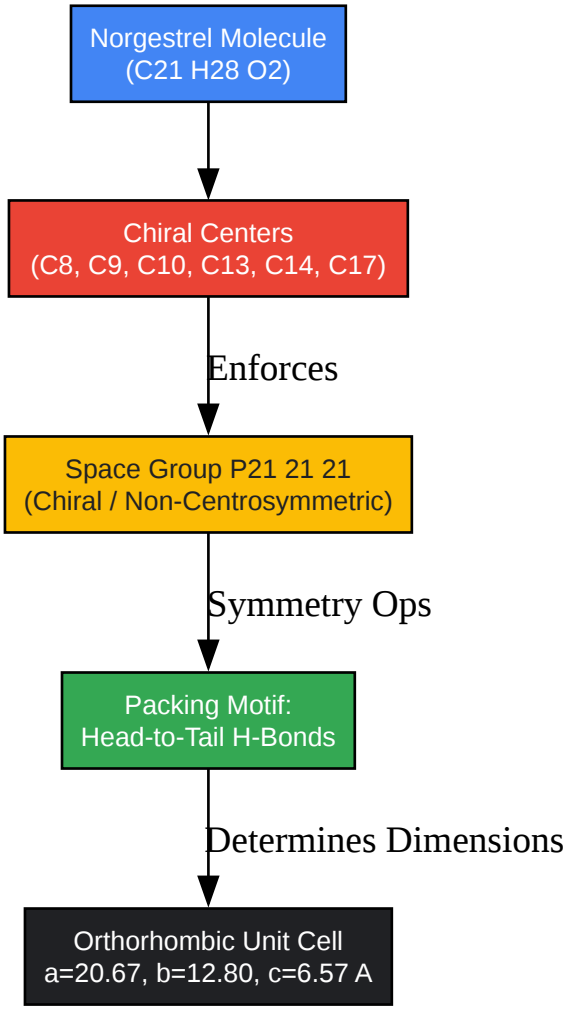
- Primary Interaction: Head-to-tail hydrogen bonding.[2]
- Donor: Hydroxyl group at C17 ( ).[2][3]
- Acceptor: Carbonyl oxygen at C3 ( ) of a neighboring molecule.[2]

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- Geometry: This interaction forms infinite zigzag chains extending parallel to the crystallographic axes (typically along the screw axis).[2]
- Bond Length: The

  distance is approximately 2.92 Å, indicating a strong hydrogen bond.[1][2]

Structural Logic Diagram



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Figure 2: The causal relationship between molecular chirality and the resulting crystal lattice parameters.[2]

Comparative Analysis & Validation

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To validate your experimental results, you must distinguish between the conglomerate mixture and potential metastable polymorphs.

Powder X-Ray Diffraction (PXRD)

This is the primary tool for bulk characterization.[2]

- Conglomerate Behavior: The PXRD pattern of dl-norgestrel will be superimposable on that of pure Levonorgestrel.[2]
- Diagnostic Peaks (

  with Cu K

  ):

  - [2][5]
  - ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

    [2][5][6]
  - [2][5]
- Self-Validation: If your PXRD pattern shows significant shifts or new peaks compared to the reference Levonorgestrel pattern, you may have isolated a solvate or a metastable polymorph (e.g., Form

  vs Form

  ), rather than the standard conglomerate.[2]

Thermal Analysis (DSC)

Differential Scanning Calorimetry (DSC) is the only rapid solid-state method to distinguish the racemate from the pure enantiomer in a conglomerate system.[2]

- Levonorgestrel (Pure): Melting point

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.[2]

- Racemic Norgestrel (Mixture): Melting point will be lower due to the eutectic effect of the mixed crystals.[2] Expect an endotherm near 203–206^{\circ}\text{C}.[2]

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